

Guiding Your Research: Proper Disposal Procedures for D-Psicose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Psicose*

Cat. No.: *B10783083*

[Get Quote](#)

For researchers, scientists, and drug development professionals, adherence to proper laboratory safety and chemical handling protocols is paramount. This guide provides essential, step-by-step logistical information for the safe disposal of **D-Psicose** (also known as D-Allulose), ensuring compliance and environmental stewardship.

Executive Summary: Is D-Psicose a Hazardous Waste?

D-Psicose is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals or by OSHA's Hazard Communication Standard (29 CFR 1910.1200).[1] Furthermore, it is designated as "Generally Recognized as Safe" (GRAS) by the U.S. Food and Drug Administration (FDA) for use as a food ingredient.[2][3][4] This low-hazard profile is the primary factor governing its disposal. However, disposal methods must always comply with local and institutional regulations.

Step-by-Step Disposal Protocols

The appropriate disposal method for **D-Psicose** depends on whether it is contaminated with other hazardous chemicals.

Protocol 1: Disposal of Pure, Uncontaminated D-Psicose

The critical first step is to consult your institution's Environmental Health & Safety (EHS) guidelines and local wastewater regulations. Some institutions permit the drain disposal of non-hazardous, water-soluble materials like sugars, while others may prohibit it.[5][6]

If Sanitary Sewer Disposal is Permitted for Non-Hazardous Sugars:

- For Small Laboratory Quantities (Solid): Dissolve the **D-Psicose** in a moderate amount of water.
- Pour into Drain: Pour the solution into the sanitary sewer.
- Flush with Water: Flush the drain with a copious amount of cold water to ensure it is fully diluted and cleared from the laboratory's plumbing system.

If Sanitary Sewer Disposal is Prohibited or for Bulk Quantities:

- Containment: Place the solid **D-Psicose** waste into a sealed, durable, and clearly labeled container.
- Labeling: Label the container as "**D-Psicose**" or "D-Allulose" for disposal.
- Arrange Pickup: Manage the container as non-hazardous solid waste and arrange for disposal through your institution's chemical or laboratory waste program.

Protocol 2: Disposal of D-Psicose Contaminated with Hazardous Materials

If **D-Psicose** is mixed with or contaminated by a hazardous substance (e.g., solvents, heavy metals, toxic compounds), the entire mixture is considered hazardous waste.

- Do Not Dispose Down the Drain: This waste mixture must never be disposed of via the sanitary sewer.^[7]
- Containment: Collect the waste in a container compatible with all chemical constituents. The container must be in good condition and have a secure, threaded cap.^[8]
- Labeling: Affix a "Hazardous Waste" label to the container. The label must include the full chemical names and approximate percentages of all components, including **D-Psicose**.^[9]
- Storage: Store the container in a designated Satellite Accumulation Area, ensuring it is segregated from incompatible materials.^[7]

- Arrange Pickup: Contact your institution's EHS department to schedule a hazardous waste pickup.

Accidental Spill Response

In the event of a spill of **D-Psicose** powder:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat. Respiratory protection is generally not required under normal use conditions but should be considered if large amounts of dust are generated.^[1]
- Containment: Prevent the powder from spreading.
- Cleanup: Carefully sweep up the solid material and place it into a suitable, sealed container for disposal. Avoid actions that create dust.
- Final Cleaning: After the solid is removed, wipe the area with a damp cloth.
- Disposal: Dispose of the collected material and cleaning supplies according to the appropriate protocol for uncontaminated or contaminated waste, as described above.

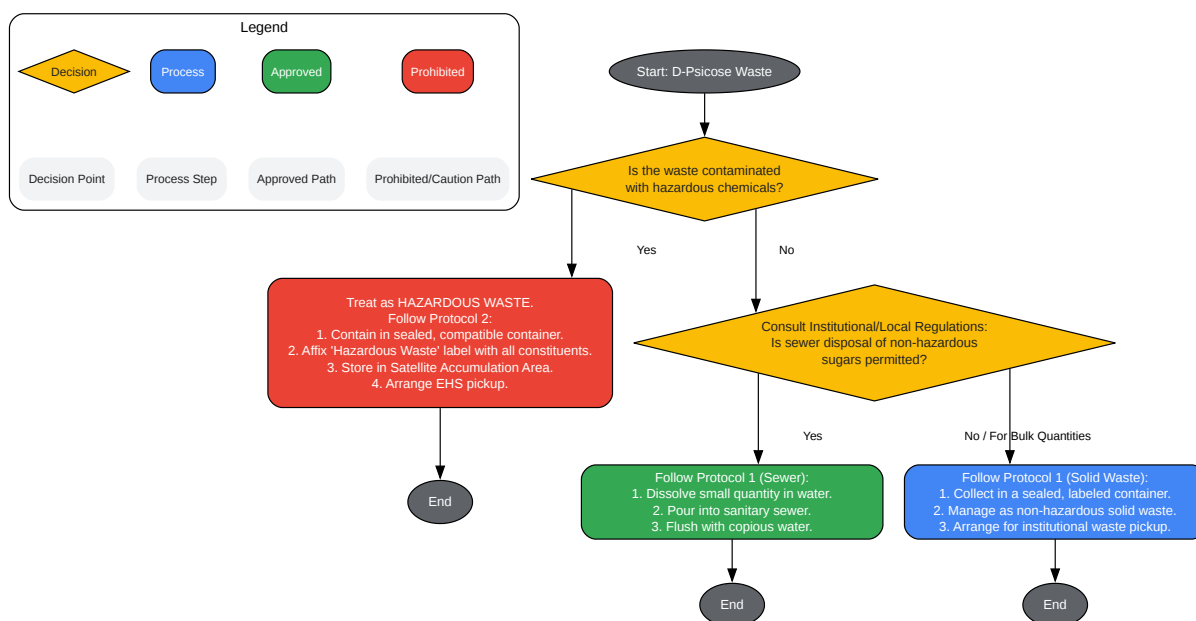
Chemical and Physical Properties Data

The following table summarizes key quantitative data for **D-Psicose**, which informs its handling and disposal.

Property	Value	Source(s)
CAS Number	551-68-8	
Synonyms	D-Allulose	
Molecular Formula	C ₆ H ₁₂ O ₆	
Molecular Weight	180.16 g/mol	
Appearance	White crystalline powder or solid	
Melting Point	109 °C / 228.2 °F	
Solubility	Water soluble	[6]
GHS Hazard Class	Not classified as a hazardous substance	[1]
Transport Regulation	Not regulated or classified as dangerous	

Disposal Decision Workflow

The following diagram illustrates the logical workflow for determining the correct disposal procedure for **D-Psicose** waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper laboratory disposal of **D-Psicose**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ingredion-stage65.adobecqms.net [ingredion-stage65.adobecqms.net]
- 2. Psicose - Wikipedia [en.wikipedia.org]
- 3. fda.gov [fda.gov]
- 4. fda.gov [fda.gov]
- 5. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 6. otago.ac.nz [otago.ac.nz]
- 7. ehrs.upenn.edu [ehrs.upenn.edu]
- 8. - Division of Research Safety | Illinois [drs.illinois.edu]
- 9. engineering.purdue.edu [engineering.purdue.edu]
- To cite this document: BenchChem. [Guiding Your Research: Proper Disposal Procedures for D-*Psicose*]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10783083#d-psicose-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com